

CAS number and nomenclature for Cyclohexanesulfonamide

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Compound of Interest

Compound Name: Cyclohexanesulfonamide

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An In-depth Technical Guide to Cyclohexanesulfonamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclohexanesulfonamide, a sulfur-containing organic compound, holds significance as a versatile building block in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its nomenclature, chemical and physical properties, a detailed experimental protocol for its synthesis, and an exploration of its biological significance. Spectroscopic data are presented to aid in its characterization. Furthermore, a representative synthetic workflow is visualized to facilitate understanding of its preparation. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of chemical synthesis and pharmaceutical sciences.

Nomenclature and Identification

Cyclohexanesulfonamide is systematically known as **cyclohexanesulfonamide**. It is identified by the Chemical Abstracts Service (CAS) Registry Number 2438-38-2.

Identifier	Value
CAS Number	2438-38-2
Molecular Formula	C ₆ H ₁₃ NO ₂ S
IUPAC Name	Cyclohexanesulfonamide
Synonyms	Cyclohexane sulfonamide, Cyclohexylamididosulfonic acid, Cyclohexylsulfonamide

Physicochemical Properties

Cyclohexanesulfonamide is a white to off-white solid at room temperature. It is soluble in polar solvents such as water and alcohols.[1] Key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	163.24 g/mol	[2]
Melting Point	94-95 °C	[3]
Boiling Point	299.8 °C	[4]
Appearance	White to off-white solid	[1]
Solubility	Soluble in polar solvents (water, alcohols)	[1]

Synthesis of Cyclohexanesulfonamide

The primary route for the synthesis of **cyclohexanesulfonamide** involves the reaction of cyclohexanesulfonyl chloride with ammonia. This nucleophilic substitution reaction at the sulfonyl group is a common method for the preparation of primary sulfonamides.

General Reaction Scheme

Detailed Experimental Protocol

This protocol provides a method for the laboratory-scale synthesis of **cyclohexanesulfonamide**.

Materials:

- Cyclohexanesulfonyl chloride
- Aqueous ammonia (28-30%)
- Dichloromethane (DCM)
- Deionized water
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve cyclohexanesulfonyl chloride in dichloromethane. Cool the solution to 0 °C using an ice bath.
- **Ammonolysis:** While vigorously stirring, slowly add an excess of concentrated aqueous ammonia (e.g., 5 equivalents) dropwise to the cooled solution of cyclohexanesulfonyl chloride. A white precipitate of ammonium chloride will form.
- **Reaction Completion:** After the addition of ammonia is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer.

- Extraction: Extract the aqueous layer twice with fresh portions of dichloromethane.
- Washing: Combine the organic layers and wash them sequentially with deionized water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **cyclohexanesulfonamide**.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to obtain pure **cyclohexanesulfonamide**.

Spectroscopic Characterization

The structure of **cyclohexanesulfonamide** can be confirmed using various spectroscopic techniques.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum is expected to show signals corresponding to the protons on the cyclohexane ring. The protons on the carbon attached to the sulfonyl group will be deshielded and appear at a higher chemical shift. The protons of the NH_2 group will likely appear as a broad singlet.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will display signals for the six carbon atoms of the cyclohexane ring. The carbon atom directly bonded to the sulfonyl group will be the most deshielded.
- IR (Infrared) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the sulfonamide group. Strong asymmetric and symmetric stretching vibrations for the $\text{S}=\text{O}$ bonds are expected around $1350\text{--}1310\text{ cm}^{-1}$ and $1160\text{--}1140\text{ cm}^{-1}$, respectively. The N-H stretching vibrations of the primary sulfonamide will appear in the region of $3400\text{--}3200\text{ cm}^{-1}$.
- MS (Mass Spectrometry): The mass spectrum will show the molecular ion peak corresponding to the molecular weight of **cyclohexanesulfonamide** (163.24 g/mol).

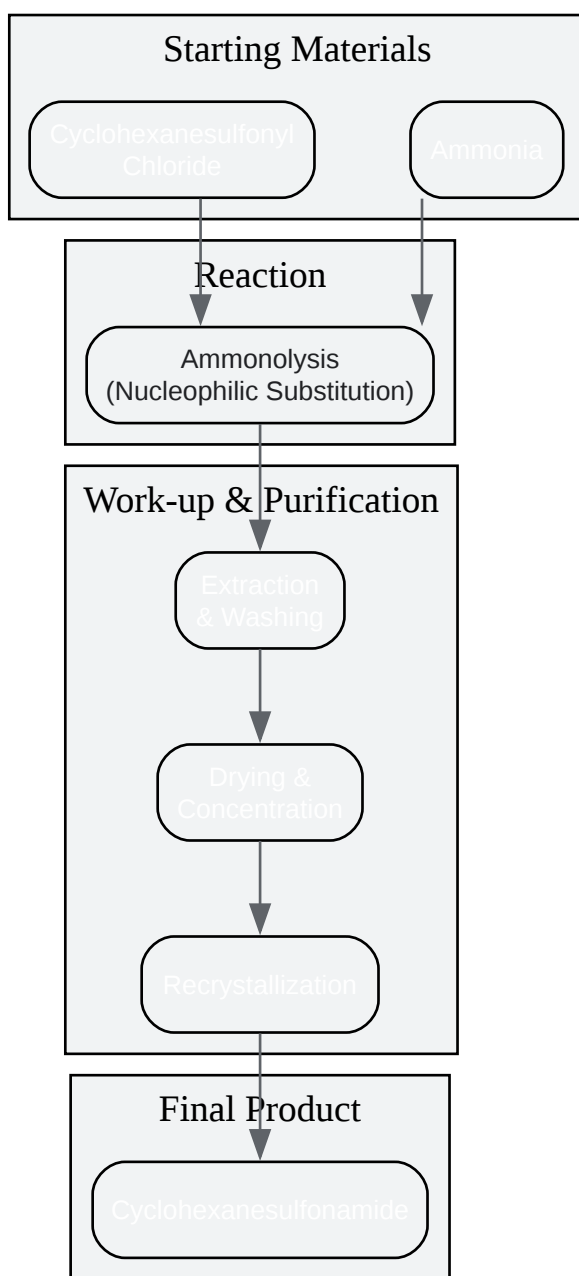
Biological Significance and Applications

Sulfonamides, as a class of compounds, are well-known for their antimicrobial properties.^[2] They act as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is crucial for the synthesis of folic acid in bacteria. By disrupting the folic acid pathway, sulfonamides inhibit bacterial growth and replication.

While the primary application of many sulfonamides is as antibacterial agents, derivatives of **cyclohexanesulfonamide** may be explored for a variety of therapeutic targets in drug discovery. The cyclohexyl group can influence the lipophilicity and pharmacokinetic properties of the molecule, potentially leading to compounds with different biological activities. The sulfonamide functional group itself is a key pharmacophore in a wide range of drugs, including diuretics, anticonvulsants, and anti-inflammatory agents.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Cyclohexanesulfonamide**.



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Synthetic Workflow for **Cyclohexanesulfonamide**.

Conclusion

Cyclohexanesulfonamide is a compound of interest in the field of medicinal chemistry due to its structural features and potential for derivatization. This technical guide has provided essential information regarding its identification, properties, and a detailed synthetic protocol.

The provided workflow and spectroscopic insights aim to support researchers in their efforts to synthesize, characterize, and explore the therapeutic potential of this and related molecules.

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